

safety data sheet for Fenhexamid-d10

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Compound of Interest

Compound Name: Fenhexamid-d10

Cat. No.: B15295614

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An in-depth review of available safety and technical data for **Fenhexamid-d10** indicates that a comprehensive Safety Data Sheet (SDS) specifically for the deuterated isotopologue is not readily available. Standard practice for such labeled compounds often involves referencing the SDS of the unlabeled parent compound, Fenhexamid, for detailed safety information. This guide synthesizes the available data for Fenhexamid and supplements it with specific information for **Fenhexamid-d10** where available, presenting it in a format suitable for researchers, scientists, and drug development professionals.

Substance Identification

Fenhexamid-d10 is the deuterated form of Fenhexamid, a foliar fungicide. The deuterium labeling is typically on the cyclohexane ring.

Identifier	Data	Source
Analyte Name	Fenhexamid-d10	[1][2]
Synonyms	N-(2,3-Dichloro-4-hydroxyphenyl)-1-methyl(cyclohexane-d10)carboxamide	[1][2]
CAS Number	1246815-53-1	[1]
Molecular Formula	C ₁₄ H ₇ D ₁₀ Cl ₂ NO ₂	
Molecular Weight	312.26 g/mol	
Unlabeled CAS Number	126833-17-8	

Physical and Chemical Properties

The following data pertains to the unlabeled Fenhexamid. It is anticipated that the properties of **Fenhexamid-d10** will be very similar.

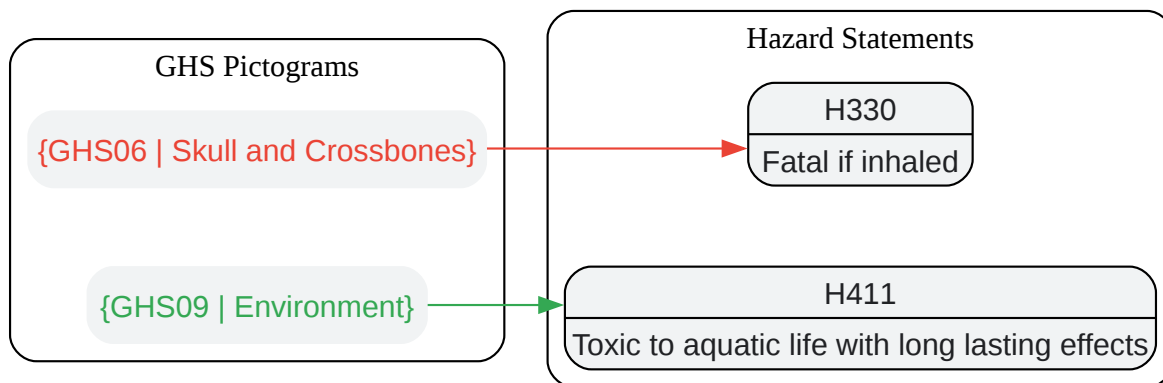
Property	Value	Source
Physical State	White powder	
Melting Point	153 °C	
Boiling Point	320 °C	
Flash Point	> 150 °C (> 302 °F)	
Density	1.34 at 20 °C	
Vapor Pressure	3 x 10 ⁻⁹ mm Hg at 20 °C (Extrapolated)	
Partition Coefficient (n-octanol/water)	log Kow = 3.51	
Dissociation Constant (pKa)	7.3	
Solubility in Water	No data available	

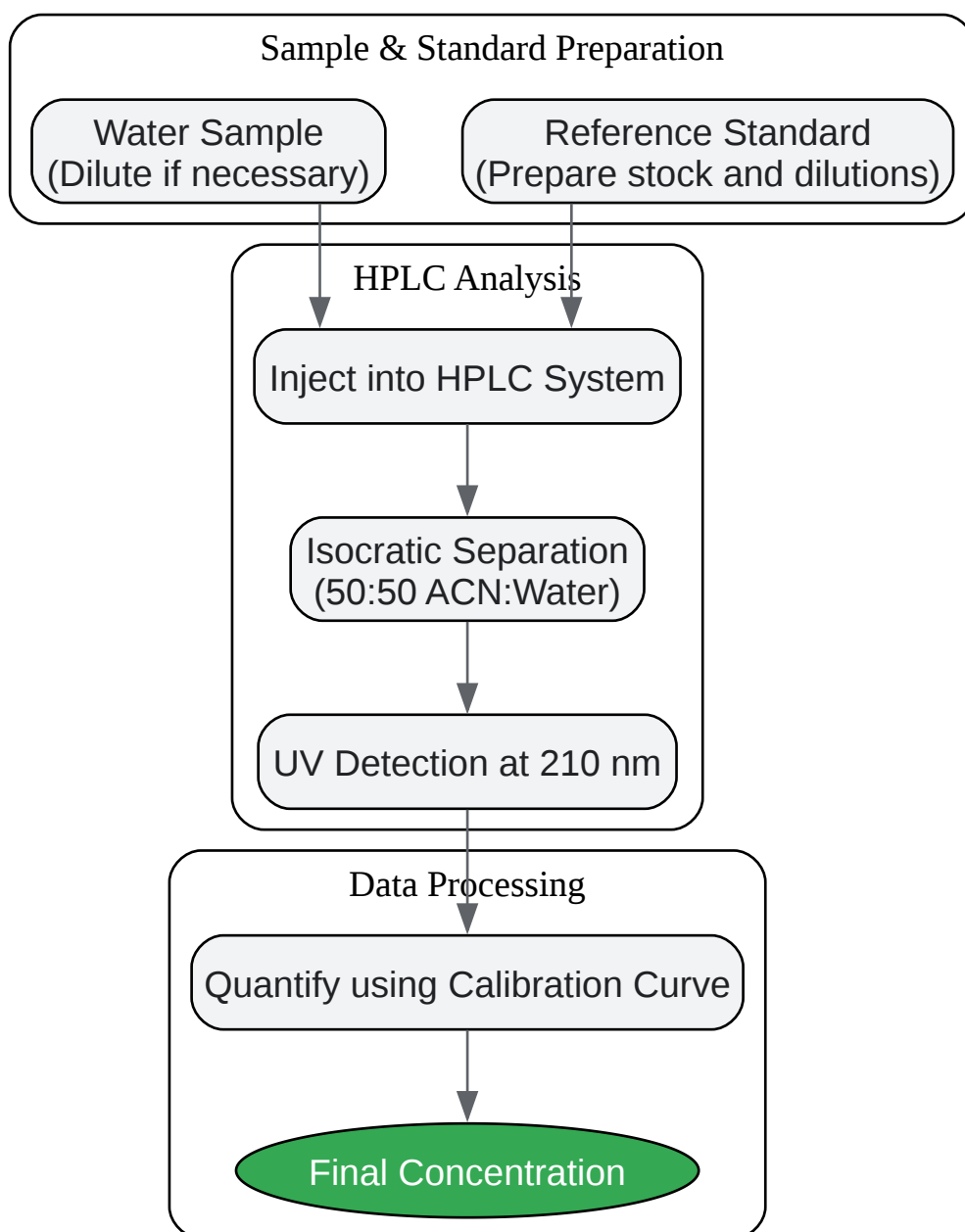
Hazard Identification and Classification

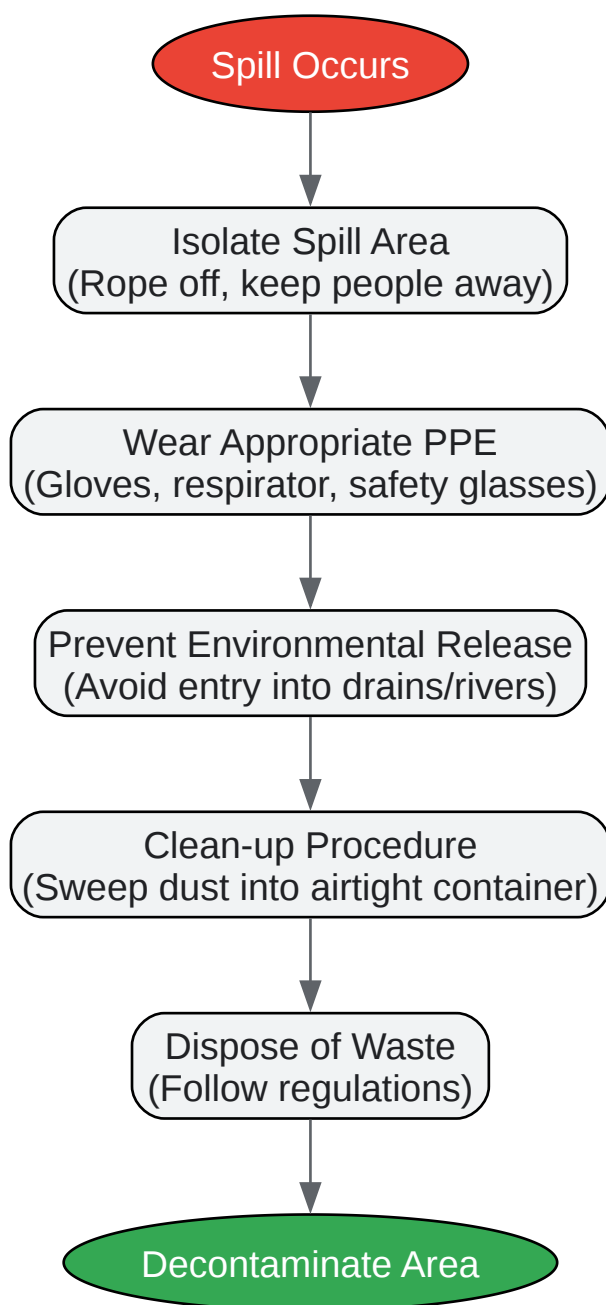
The hazard classification for Fenhexamid is as follows:

Classification	Hazard Statement	Pictogram	Source
Hazardous to the aquatic environment - chronic hazard, Category 2	H411: Toxic to aquatic life with long lasting effects	GHS09 (Environment)	
Acute toxicity - Inhalation (Dusts/Mists), Category 2	H330: Fatal if inhaled	GHS06 (Skull and crossbones)	

Note: There can be variations in classification between suppliers and regulatory bodies.







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References

- [1. Fenhexamid-d10 | CAS 1246815-53-1 | LGC Standards \[lgcstandards.com\]](#)
- [2. scbt.com \[scbt.com\]](#)
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